

Comprehensive Safety and Handling Guide for Ethionamide-d3

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Compound of Interest

Compound Name: Ethionamide-d3

Cat. No.: B10821939

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Ethionamide-d3**.

Chemical and Physical Properties:

Property	Value
Molecular Formula	C ₈ H ₇ D ₃ N ₂ S[1]
Molecular Weight	169.3 g/mol [1]
Appearance	Solid[2]
Solubility	Soluble in DMSO and Methanol[1]
Storage Temperature	-20°C[1]
Stability	≥ 4 years[1]

Hazard Identification and Precautionary Measures:

Ethionamide is considered a hazardous substance.[2] It is harmful if swallowed and is suspected of damaging fertility or the unborn child.[3]

Hazard Statements:

- H302: Harmful if swallowed.
- H361: Suspected of damaging fertility or the unborn child.

Precautionary Statements:

- P201: Obtain special instructions before use.[4]
- P264: Wash face, hands and any exposed skin thoroughly after handling.[4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
- P301 + P330 + P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[4]
- P312: Call a POISON CENTER or doctor if you feel unwell.[4]

Personal Protective Equipment (PPE)

To ensure personal safety when handling **Ethionamide-d3**, the following personal protective equipment is required:

Protection Type	Recommended Equipment	Specifications
Eye Protection	Chemical goggles or face shield	Required for laboratory, larger scale, or bulk handling.[2]
Hand Protection	Protective gloves	No specific material mentioned, but thorough washing after handling is crucial.[4]
Skin and Body Protection	Protective clothing	To be worn when there is a risk of exposure.[2]
Respiratory Protection	Dust respirator or particle filtering half mask	For small scale/laboratory use, a particle filtering mask conforming to EN149:2001 is recommended. For larger scale or emergency use, a particulates filter conforming to EN 143 is advised.[4]

Operational and Disposal Plans

Handling and Storage:

- Engineering Controls: Use in a well-ventilated area. Local exhaust ventilation should be considered at the point of dust generation.[2]
- Safe Handling Practices: Avoid all personal contact, including inhalation of dust.[2] Do not eat, drink, or smoke when using this product.[4] Wash hands before breaks and after work.[4]
- Storage Conditions: Keep container tightly closed in a dry and well-ventilated place.[4] Store in a glass or polyethylene/polypropylene container.[2]

Spill Management:

- Minor Spills:

- Clean up spills immediately.[\[2\]](#)
- Wear protective clothing, gloves, safety glasses, and a dust respirator.[\[2\]](#)
- Use dry clean-up procedures and avoid generating dust.[\[2\]](#)
- Vacuum or sweep up the material. The vacuum cleaner must be fitted with a HEPA filter.[\[2\]](#)
- Dampen with water to prevent dusting before sweeping.[\[2\]](#)
- Place in suitable containers for disposal.[\[2\]](#)
- Major Spills:
 - Alert emergency responders and inform them of the location and nature of the hazard.[\[2\]](#)
 - Advise personnel in the area of the spill.[\[2\]](#)

Disposal:

All waste must be handled in accordance with local, state, and federal regulations.[\[2\]](#) Consult with a licensed professional waste disposal service to dispose of this material. Do not allow wash water from cleaning equipment to enter drains.[\[2\]](#)

Emergency Procedures

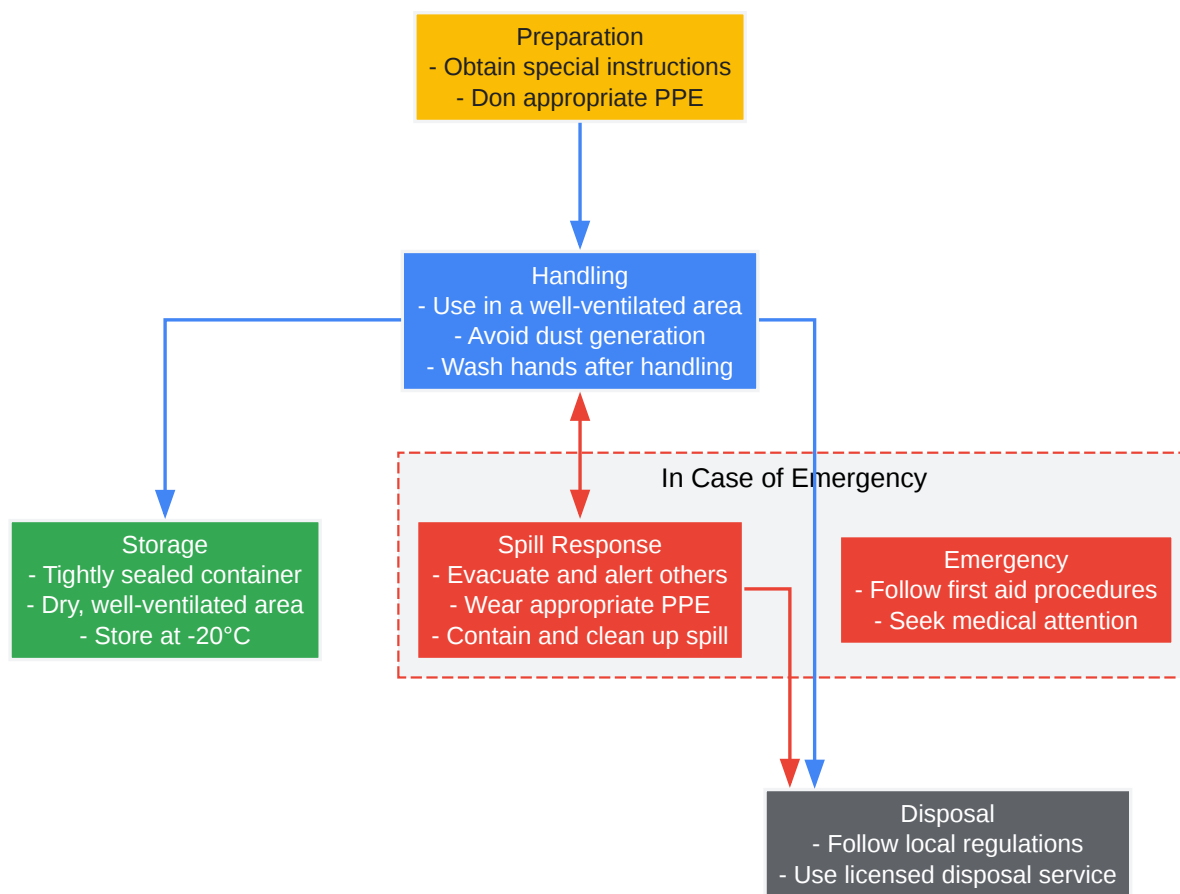
First Aid Measures:

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Call a physician or poison control center immediately.[\[4\]](#)
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[4\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[4\]](#)
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[\[4\]](#)

Fire Fighting Measures:

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[3]
- Hazardous Combustion Products: In case of fire, toxic fumes may be released, including carbon monoxide and carbon dioxide.[3]

Experimental Workflow



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Caption: Workflow for the safe handling of **Ethionamide-d3**.

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